

# Melting Point Determination Guide: 4-Chloro-3-iodo-7-methoxy-1H-indazole

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## Compound of Interest

Compound Name: 4-Chloro-3-iodo-7-methoxy-1H-indazole

CAS No.: 1000342-00-6

Cat. No.: B3196437

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## Executive Technical Summary

- Target Analyte: **4-Chloro-3-iodo-7-methoxy-1H-indazole**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Registry Number: 1000342-00-6[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: C  
H  
ClIN  
O[\[5\]](#)
- Molecular Weight: 308.50 g/mol
- Physicochemical Profile: This compound is a halogenated indazole intermediate, typically appearing as an off-white to pale yellow crystalline solid.

- Critical Challenge: The presence of the C3-Iodo and C7-Methoxy groups on the indazole core introduces specific thermal risks:
  - Sublimation: Indazoles are prone to sublimation prior to melting, potentially fogging capillary optics.
  - Thermal Instability: C-I bonds are weaker than C-Cl or C-F bonds; prolonged exposure to high heat can induce deiodination or darkening (decomposition) before the true melt, obscuring the endpoint.

This guide compares three standard determination methodologies—Manual Capillary, Automated Optoelectronic, and Differential Scanning Calorimetry (DSC)—to identify the optimal protocol for this specific chemical entity.

## Comparative Performance of Determination Methods

For a labile, halogenated intermediate like **4-Chloro-3-iodo-7-methoxy-1H-indazole**, the method of choice dictates the accuracy of the result.

Feature	Method A: Manual Capillary (Thiele/Mel-Temp)	Method B: Automated Optoelectronic (Mettler/Büchi)	Method C: Differential Scanning Calorimetry (DSC)
Primary Detection	Visual (Subjective)	Optical Transmission (Objective)	Heat Flow (Thermodynamic)
Precision	1.0–2.0 °C	0.3–0.5 °C	0.1 °C
Sublimation Handling	Poor (Sample may escape/fog)	Moderate (Sealed capillaries required)	Excellent (Hermetically sealed pans)
Decomposition Insight	Low (Darkening often confused with melt)	Medium (Transmission drops if sample chars)	High (Exotherm vs. Endotherm distinction)
Sample Required	~1–5 mg	~2–5 mg	~2–10 mg
Throughput	Low (1 sample/run)	High (3–6 samples/run)	Low (1 sample/run)
Verdict for Analyte	Screening Only	QC Standard	Gold Standard for R&D

## Expert Insight on Causality

- **Why Manual Fails:** The subjective interpretation of "meniscus formation" is compromised when the sample discolors due to iodine liberation (a common issue with C3-iodoindazoles).
- **Why DSC Wins:** DSC separates the endothermic event of melting from the exothermic event of decomposition. If the compound melts at 160°C and decomposes at 165°C, a capillary method will likely report a broad, inaccurate range. DSC resolves these as distinct peaks.

## Recommended Experimental Protocols

### Protocol A: Automated Optoelectronic Method (Routine QC)

Best balance of speed and compliance (USP <741>).

Equipment: Mettler Toledo MP90 or Büchi M-565.

- Sample Prep: Dry the sample under vacuum at 40°C for 4 hours to remove residual solvent (solvates depress MP). Grind to a fine powder using an agate mortar.
- Loading: Fill 3 melting point capillaries to a height of 3 mm. Compact the powder by tapping (loose packing causes uneven heat transfer).
- Sealing (Critical): Flame-seal the open end of the capillary to prevent sublimation of the indazole ring.
- Parameters:
  - Start Temp: 140°C (Assuming expected MP >150°C; adjust based on CoA).
  - Ramp Rate: 1.0 °C/min. (Faster rates lag the sensor; slower rates risk decomposition).
  - Endpoint Threshold: Set transmission drop to 40% (onset) and 90% (clear point).
- Validation: Run a benzoic acid standard (MP 122°C) or adipic acid (MP 152°C) prior to analysis.

## Protocol B: Differential Scanning Calorimetry (R&D Characterization)

Required for purity analysis and polymorph screening.

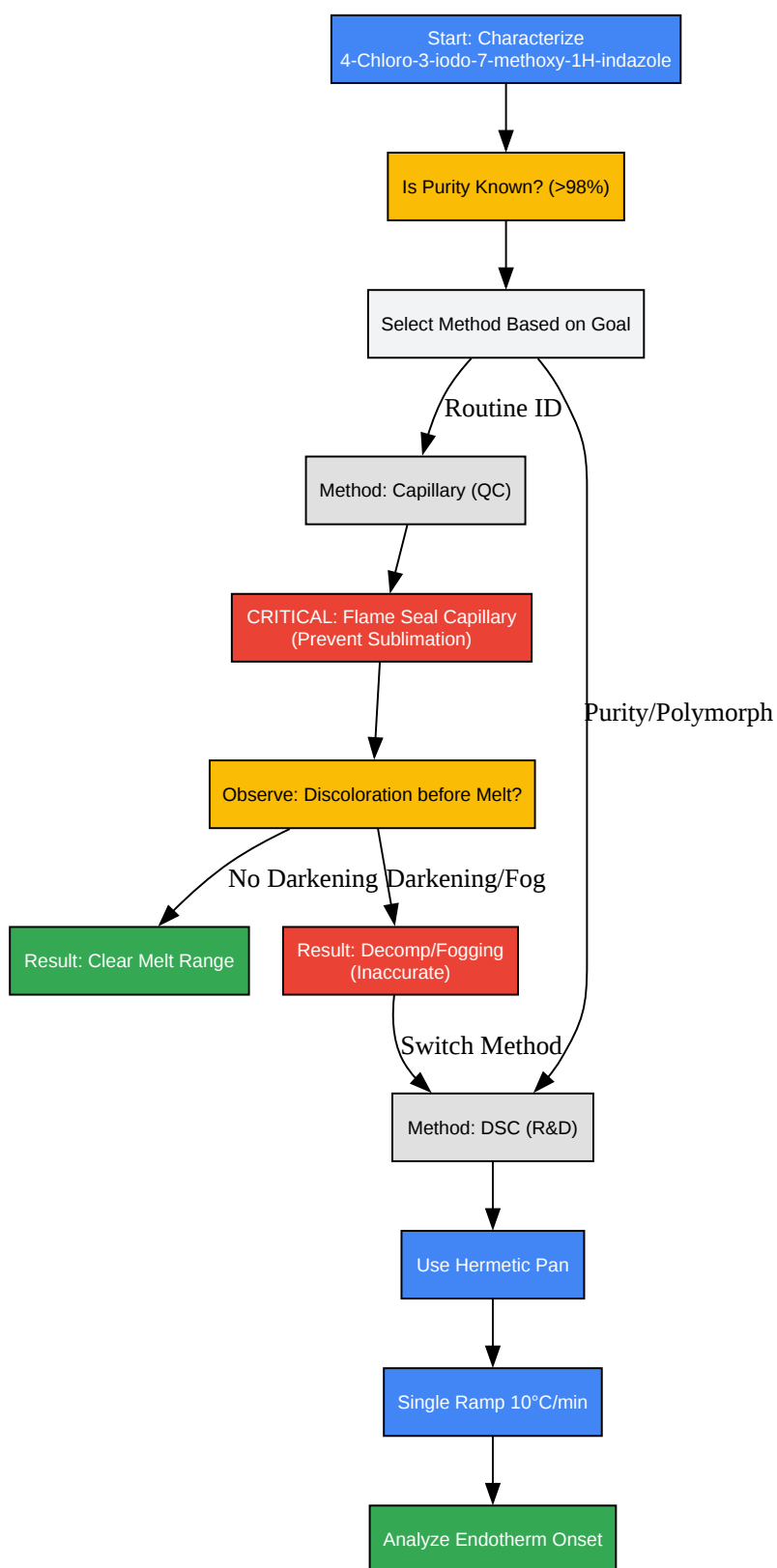
Equipment: TA Instruments Discovery DSC or PerkinElmer DSC 8000.

- Pan Selection: Use Tzero Hermetic Aluminum Pans. The hermetic seal suppresses sublimation and contains volatile iodine decomposition products.
- Reference: Empty hermetic aluminum pan (matched weight).
- Purge Gas: Nitrogen (50 mL/min).

- Thermal Cycle:
  - Equilibrate: 25°C.
  - Ramp: 10°C/min to 200°C.
  - Note: Do not use a "Heat-Cool-Heat" cycle for this compound initially. If the C-I bond cleaves during the first melt, the second cycle will show the MP of the degradation product, not the parent.
- Data Analysis: Integrate the melting endotherm.
  - : Extrapolated onset temperature (The true thermodynamic MP).
  - : Peak temperature.
  - : Enthalpy of fusion (J/g). A sharp, high-energy peak indicates high crystallinity.

## Visualizing the Decision Pathway

The following diagram illustrates the logical flow for selecting the correct method and interpreting the results for **4-Chloro-3-iodo-7-methoxy-1H-indazole**.



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Caption: Decision logic for analyzing halogenated indazoles. Note the critical pivot to DSC if decomposition (discoloration) is observed in capillary methods.

## Data Interpretation & Troubleshooting

When analyzing **4-Chloro-3-iodo-7-methoxy-1H-indazole**, you may encounter specific artifacts. Use this table to interpret them:

Observation	Diagnosis	Corrective Action
Wide Melting Range (>3°C)	Impurity or Solvent Trap	Dry sample at 40°C/vac. Check HPLC purity.
Sample turns brown/violet	Iodine liberation (Decomp)	Use DSC. If using capillary, record "Decomposition Point" ( ), not MP.
Fog inside capillary	Sublimation	The capillary was not sealed properly. Repeat with flame-sealed tube.
Double Melting Peak (DSC)	Polymorphism	The compound may have metastable forms. Do not grind excessively; test "as is" vs. "ground".

## References

- Sigma-Aldrich. 4-Chloro-1H-indazole Product Specification (CAS 13096-96-3). (Used as structural baseline for indazole thermal behavior).
- U.S. Pharmacopeia (USP). General Chapter <741> Melting Range or Temperature. (Standard for capillary methodology).
- Mettler Toledo. Thermal Analysis of Pharmaceuticals: Melting Point and DSC. (Protocol for automated detection).

- National Institutes of Health (PubChem). **4-Chloro-3-iodo-7-methoxy-1H-indazole** (CAS 1000342-00-6) Compound Summary.[2]
- Giraud, F., et al. "C3-Indazole Functionalization: A Review." Current Organic Chemistry, 2010. (Context on C3-iodo stability and synthesis).

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